

Technical Dossier: Physicochemical Properties of 3-(3-fluoro-4-methoxyphenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(3-fluoro-4-methoxyphenyl)propanoic acid

Cat. No.: B1334988

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the key physicochemical properties of **3-(3-fluoro-4-methoxyphenyl)propanoic acid**, a compound of interest in synthetic chemistry and pharmaceutical research. The data presented herein is collated from verified chemical supplier databases.

Chemical Identity and Molecular Properties

3-(3-fluoro-4-methoxyphenyl)propanoic acid is a carboxylic acid derivative containing a substituted phenyl ring. Its structural features—a fluorine atom and a methoxy group on the benzene ring attached to a propanoic acid tail—define its chemical reactivity and physical characteristics. The precise determination of its molecular weight is fundamental for all quantitative experimental work, including reaction stoichiometry, solution preparation, and analytical characterization.

The molecular properties of this compound are summarized in the table below. The molecular weight is derived from its molecular formula, C₁₀H₁₁FO₃, based on the standard atomic weights of its constituent elements.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | 3-(3-fluoro-4-methoxyphenyl)propanoic acid | - |
| CAS Number | 69888-90-0 | |
| Molecular Formula | C10H11FO3 | |
| Molecular Weight | 198.19 g/mol | |
| MDL Number | MFCD06823839 | |

Determination of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of all atoms in its molecular formula. The process for **3-(3-fluoro-4-methoxyphenyl)propanoic acid** is outlined below.

Experimental Protocol: Calculation of Molecular Weight

Objective: To calculate the theoretical molecular weight of **3-(3-fluoro-4-methoxyphenyl)propanoic acid** from its molecular formula (C10H11FO3).

Methodology:

- Identify the constituent elements from the molecular formula: Carbon (C), Hydrogen (H), Fluorine (F), and Oxygen (O).
- Determine the number of atoms for each element.
 - Carbon: 10
 - Hydrogen: 11
 - Fluorine: 1
 - Oxygen: 3
- Obtain the standard atomic weight for each element from the IUPAC Periodic Table.

- C: ~12.011 g/mol
 - H: ~1.008 g/mol
 - F: ~18.998 g/mol
 - O: ~15.999 g/mol
- Calculate the total mass for each element by multiplying the atom count by its atomic weight.
 - Sum the total masses of all elements to determine the molecular weight of the compound.

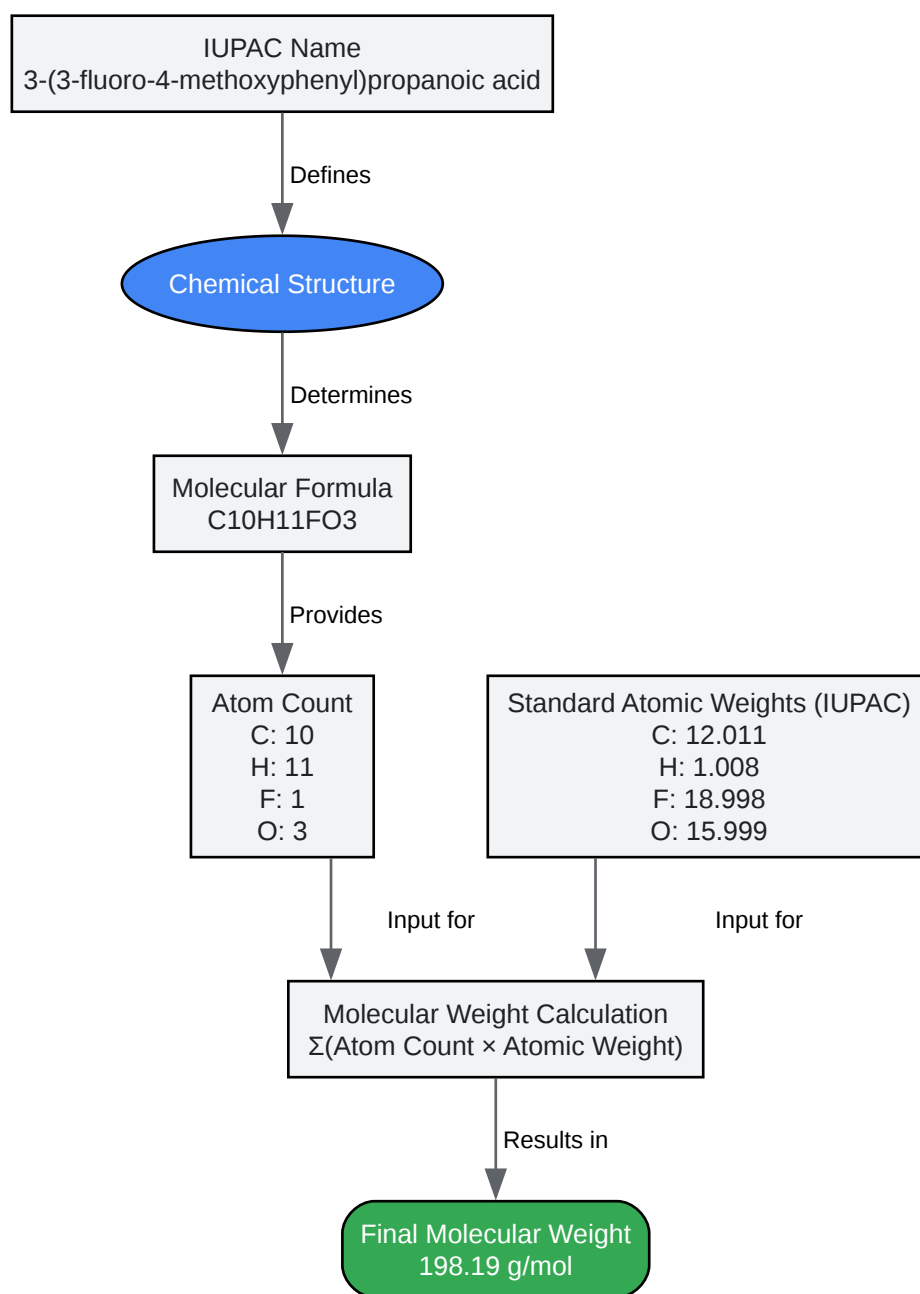
Calculation:

- $(10 \times 12.011 \text{ g/mol}) + (11 \times 1.008 \text{ g/mol}) + (1 \times 18.998 \text{ g/mol}) + (3 \times 15.999 \text{ g/mol}) = 198.193 \text{ g/mol}$

This calculated value is consistent with the molecular weight provided by chemical suppliers.

Visualization of Chemical Data Relationship

The following diagram illustrates the logical workflow from the chemical name to the final calculated molecular weight, highlighting the key intermediate data points.



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Workflow for Molecular Weight Determination.

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